

2,6-Dibromo-4-isopropylaniline proper disposal procedures

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Compound of Interest

Compound Name: 2,6-Dibromo-4-isopropylaniline

Cat. No.: B1295397

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Proper disposal of **2,6-Dibromo-4-isopropylaniline** is critical to ensure personnel safety and environmental protection. This substance is classified as hazardous, and its handling requires adherence to strict protocols. The following guide provides essential information for the safe disposal of this chemical in a laboratory or research setting.

Safety and Hazard Summary

Before handling, it is crucial to be aware of the hazards associated with **2,6-Dibromo-4-isopropylaniline**. This chemical is considered hazardous and is accompanied by the following hazard statements:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Always consult the Safety Data Sheet (SDS) for complete safety information before handling or disposing of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **2,6-Dibromo-4-isopropylaniline** is provided below.

Property	Value
CAS Number	10546-65-3
Molecular Formula	C ₉ H ₁₁ Br ₂ N
Molecular Weight	293.01
Appearance	Cream, pale pink, or pale green powder
Melting Point	43.5 - 49.5 °C / 114.8 - 116.6 °F
Purity	≥97.5%

Disposal Protocol

The primary directive for the disposal of **2,6-Dibromo-4-isopropylaniline** is to use an approved waste disposal plant.^[1]^[2] Chemical waste generators are responsible for correctly classifying waste and adhering to all local, regional, and national hazardous waste regulations.^[1]

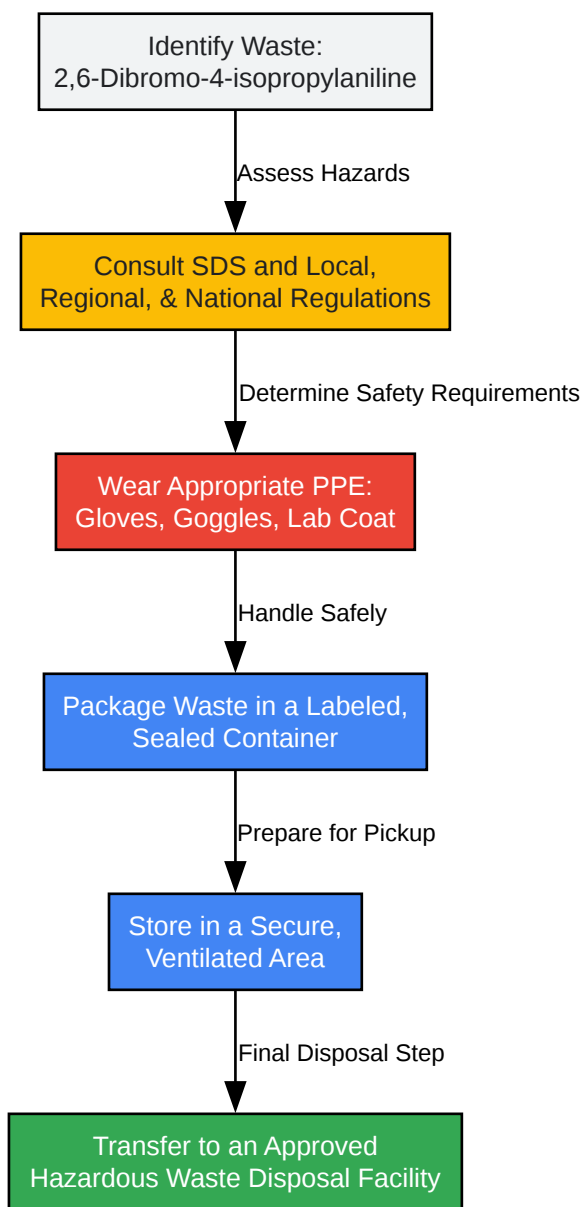
Step-by-Step Disposal Procedure:

- **Regulatory Consultation:** Before beginning disposal procedures, consult relevant local, regional, and national hazardous waste regulations to ensure complete and accurate classification and compliance.^[1]
- **Personal Protective Equipment (PPE):** Wear appropriate personal protective equipment. This includes, but is not limited to:
 - Protective gloves.
 - Protective clothing.
 - Eye and face protection (safety glasses, face shield).^[2]
- **Containment and Labeling:**
 - Keep the waste chemical in its original container if possible, or a suitable, tightly closed substitute.^[2]

- Do not mix with other waste streams.
- Ensure the container is clearly and accurately labeled as "Hazardous Waste" and includes the chemical name: **"2,6-Dibromo-4-isopropylaniline"**.
- Storage:
 - Store the waste container in a designated, locked-up, and well-ventilated area, away from incompatible materials.[\[2\]](#)
 - Keep the container tightly closed.[\[2\]](#)
- Accidental Spill Cleanup:
 - In the event of a spill, avoid creating dust.
 - Sweep or shovel the solid material into a suitable, labeled container for disposal.[\[2\]](#)
- Final Disposal:
 - Arrange for the collection and disposal of the contained waste through a licensed and approved hazardous waste disposal company or plant.[\[1\]](#)[\[2\]](#)
 - Dispose of the empty container as unused product unless properly decontaminated.[\[3\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2,6-Dibromo-4-isopropylaniline**.



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Caption: Disposal workflow for **2,6-Dibromo-4-isopropylaniline**.

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